

Advanced Protocol: Fluorescence Microscopy of Golgi Apparatus using NBD-Ceramide[1]

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Compound of Interest

Compound Name: *N-Dodecanoyl-NBD-ceramide trihexoside*
Cat. No.: *B1163701*

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Abstract

This application note details the rigorous methodology for visualizing the Golgi apparatus using C6-NBD-Ceramide, a fluorescent sphingolipid analogue.[1][2][3][4][5] Unlike protein-based markers (e.g., GM130, Giantin), NBD-Ceramide acts as a vital stain that traces the biosynthetic transport pathway of sphingolipids. This guide focuses on the critical "Pulse-Chase" and "Back-Exchange" mechanisms required to achieve high signal-to-noise ratios, distinguishing specific Golgi accumulation from non-specific plasma membrane staining.

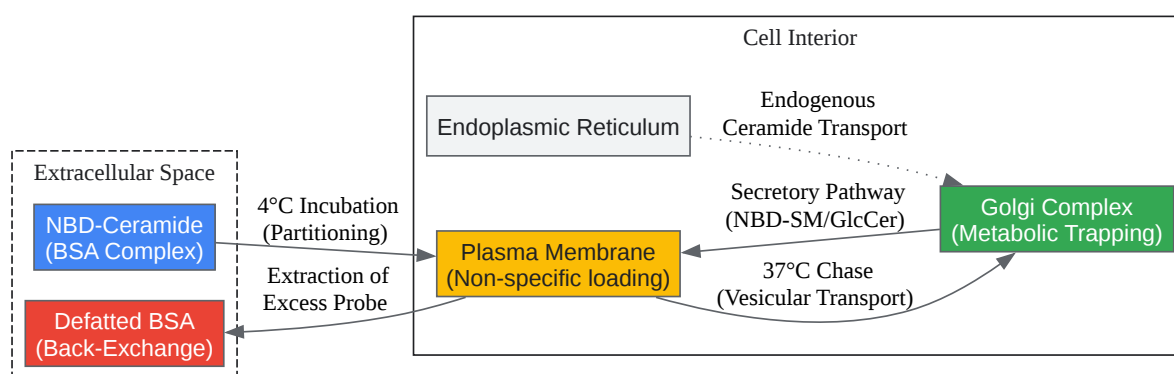
Mechanism of Action

NBD-Ceramide (N-[7-(4-nitrobenzo-2-oxa-1,3-diazole)]-6-aminocaproyl-D-erythro-sphingosine) is a fluorescent lipid that partitions into cell membranes.[2][3][4][6] Its utility relies on a specific intracellular sorting mechanism:

- **Loading (Pulse):** At 4°C, the probe partitions non-specifically into the plasma membrane but endocytosis and metabolic processing are inhibited.

- **Targeting (Chase):** Upon warming to 37°C, the probe is internalized and transported to the Golgi complex, where it serves as a substrate for Golgi-resident enzymes (Sphingomyelin Synthase and Glucosylceramide Synthase).
- **Trapping:** The metabolic products (NBD-Sphingomyelin and NBD-Glucosylceramide) and the ceramide itself accumulate in the Golgi cisternae.
- **Differentiation (Back-Exchange):** A critical wash step using defatted Bovine Serum Albumin (BSA) extracts excess probe from the plasma membrane ("back-exchange") while the Golgi-resident pool remains trapped, resulting in crisp organelle visualization.

DOT Diagram: NBD-Ceramide Trafficking Pathway



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Caption: Kinetic pathway of NBD-Ceramide. The probe loads at the PM, transports to the Golgi for metabolism, and surface background is removed via BSA back-exchange.

Materials & Reagents

Key Reagents

Reagent	Specification	Purpose
C6-NBD-Ceramide	Ex/Em: 466/536 nm	Fluorescent Golgi Probe
Defatted BSA	Fatty acid-free (<0.01%)	Carrier for probe; Scavenger for back-exchange
HBSS/HEPES	pH 7.4	Physiological buffer for live imaging
Glutaraldehyde	0.5% in PBS	Fixative (Preserves lipids better than PFA)
Sodium Borohydride	1 mg/mL (fresh)	Quenches autofluorescence from glutaraldehyde

Preparation of NBD-Ceramide/BSA Complex

Lipids are hydrophobic and aggregate in aqueous solution. Pre-complexing with BSA is mandatory for uniform staining.

- Dissolve C6-NBD-Ceramide in Chloroform/Ethanol (19:1) to 1 mM stock.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Dry 50 μ L of stock under Nitrogen gas. Redissolve in 200 μ L absolute ethanol.
- Inject ethanol solution into 10 mL of HBSS containing 0.34 mg/mL defatted BSA while vortexing.
- Final Concentration: $\sim$ 5 μ M NBD-Ceramide / 5 μ M BSA.
- Storage: Aliquot and store at -20°C (stable for 3-6 months).

Protocol A: Live Cell Staining (The "Pulse-Chase" Method)

This is the gold standard for monitoring Golgi morphology and transport dynamics in real-time.

Step 1: Cold Loading (Pulse)

- Wash adherent cells (grown on glass coverslips) 2x with ice-cold HBSS/HEPES.
- Incubate cells with 5 μ M NBD-Ceramide/BSA complex for 30 minutes at 4°C.
 - Expert Insight: The 4°C temperature is critical. It allows the lipid to integrate into the plasma membrane but completely inhibits endocytosis, ensuring all cells start with a synchronized "wave" of transport.

Step 2: Internalization (Chase)

- Wash cells 3x with ice-cold HBSS to remove unbound probe.
- Add fresh, warm (37°C) complete culture medium.
- Incubate at 37°C for 30 minutes.
 - Mechanism:[2][3][4][6][7] The probe is endocytosed and targeted to the Golgi.

Step 3: Back-Exchange (Background Reduction)

- Wash cells 1x with HBSS.
- Incubate cells with 2 mg/mL defatted BSA in HBSS for 30 minutes at room temperature.
 - Why this works: BSA has a high affinity for lipids. It "strips" the NBD-ceramide remaining on the plasma membrane. The NBD-lipids inside the Golgi are protected from this extraction, dramatically improving the signal-to-noise ratio.

Step 4: Imaging[1]

- Transfer to microscope stage (maintain 37°C if observing dynamics).
- Filter Set: FITC/GFP (Ex: 460-490 nm, Em: 515-550 nm).
- Note: NBD is prone to photobleaching. Use minimum excitation power.

Protocol B: Fixed Cell Staining[1][6]

Lipids are easily extracted by organic solvents (acetone, methanol) and detergents (Triton X-100). Standard immunofluorescence protocols will fail.

Fixation Strategy

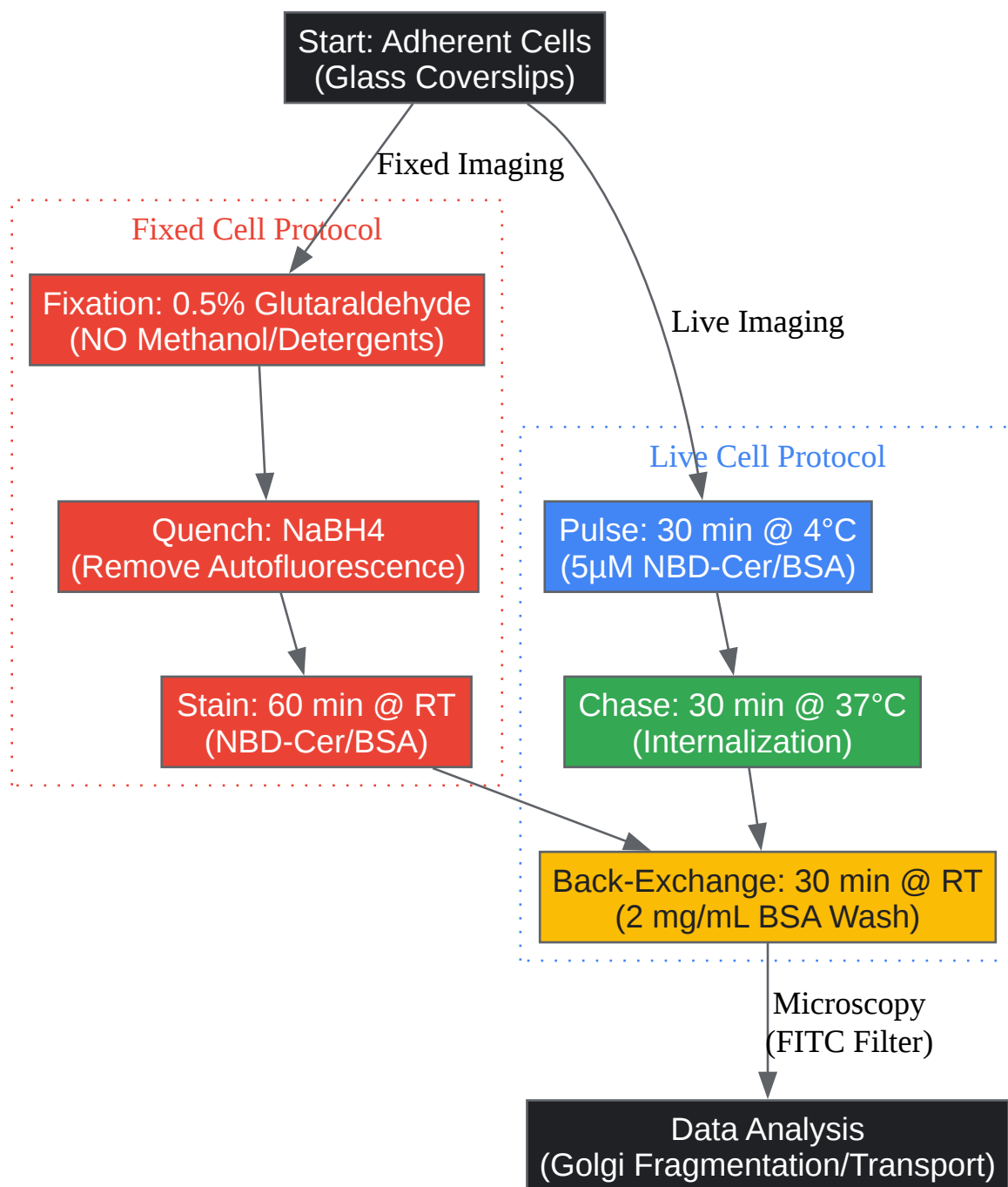
- Fixation: Incubate cells in 0.5% Glutaraldehyde (in PBS) for 10 minutes at room temperature.
 - Alternative: 3-4% Paraformaldehyde (PFA) can be used, but glutaraldehyde retains lipids more effectively.
 - Warning: Do NOT use Methanol or Acetone.[\[1\]](#)
- Quenching: Wash 3x with PBS. Incubate with freshly prepared 1 mg/mL Sodium Borohydride (NaBH_4) in PBS for 10 minutes to quench glutaraldehyde autofluorescence. Wash 3x with PBS.

Staining Fixed Cells

Surprisingly, NBD-Ceramide can stain already fixed cells if the lipids haven't been extracted.

- Incubate fixed cells with 5 μM NBD-Ceramide/BSA complex for 60 minutes at Room Temperature.
- Perform the Back-Exchange wash (2 mg/mL BSA) for 30 minutes.[\[7\]](#)
- Mount in a non-solvent based mounting medium (e.g., glycerol-based) and seal immediately.

Experimental Workflow Diagram



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Caption: Decision tree for Live vs. Fixed cell workflows. Note the shared Back-Exchange step essential for both paths.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Background	Incomplete Back-Exchange	Increase BSA wash concentration to 2-5 mg/mL or extend time to 60 min.
Rapid Bleaching	NBD inherent instability	Use ND filters to reduce excitation intensity. Switch to BODIPY-Ceramide (more stable) if available.
Cytotoxicity	High Ceramide concentration	Reduce probe concentration to 1-2 μ M. Shorten incubation times.
No Golgi Staining	Cell type specificity	Some cells (e.g., mutants) lack specific transport machinery. Verify with positive control (e.g., HeLa).
Diffuse Cytoplasmic Signal	Lipid Extraction	Ensure NO detergents (Triton/Saponin) or organic solvents were used during fixation.

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